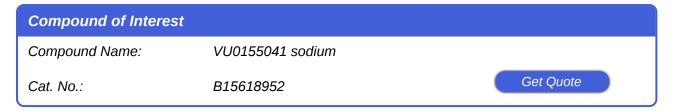


Application Notes and Protocols for Intracerebroventricular (ICV) Injection of VU0155041 Sodium

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For Researchers, Scientists, and Drug Development Professionals

Introduction

VU0155041 sodium is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 4 (mGluR4). As a member of the Group III mGluRs, mGluR4 is a G-protein coupled receptor that plays a crucial role in regulating neurotransmission. These receptors are typically located on presynaptic terminals and their activation by glutamate leads to an inhibition of neurotransmitter release. The allosteric modulation of mGluR4 by VU0155041 enhances the receptor's response to endogenous glutamate, making it a valuable tool for studying the physiological and pathological roles of this receptor.

These application notes provide a comprehensive overview of the intracerebroventricular (ICV) injection protocol for **VU0155041 sodium** in rodent models, a key technique for investigating its central effects. The document includes detailed methodologies, quantitative data from relevant studies, and visual diagrams of the experimental workflow and the associated signaling pathway.

Data Presentation

The following tables summarize quantitative data from studies utilizing intracerebral administration of VU0155041 in rodents.



Table 1: In Vivo Administration of VU0155041 in Rodent Models

Species	Brain Region	Dose (μg)	Volume (μL)	Vehicle	Observed Effect
Rat	Intra- hippocampal (Dentate Gyrus)	50	0.5	0.9% Saline	Modulation of Long-Term Potentiation (LTP)[1]
Rat	Intra- accumbal	10, 30, 50	0.5	Not specified	Facilitated extinction and inhibited reinstatement of morphine- induced conditioned place preference
Rat	Intracerebrov entricular	31, 93 nmol	Not specified	Not specified	Reversed catalepsy induced by haloperidol
Rat	Intracerebrov entricular	93, 316 nmol	Not specified	Not specified	Reversed reserpine- induced akinesia

Table 2: Physicochemical Properties of VU0155041 Sodium



Property	Value	
Molecular Weight	338.16 g/mol	
Formula	C14H14Cl2NNaO3	
Solubility	Soluble to 25 mM in water	
Purity	≥98%	
Storage	Desiccate at room temperature	

Experimental Protocols Protocol 1: Preparation of VU0155041 Sodium for ICV Injection

Materials:

- VU0155041 sodium salt
- Sterile 0.9% saline solution
- Sterile microcentrifuge tubes
- Vortex mixer
- Sterile filters (0.22 μm)
- Sterile syringes

Procedure:

- Calculate the required amount: Based on the desired final concentration and volume, calculate the mass of VU0155041 sodium required.
- Dissolution: Under sterile conditions, dissolve the calculated amount of VU0155041 sodium in the appropriate volume of sterile 0.9% saline. Vortex briefly to ensure complete dissolution. For example, to prepare a 10 μg/μL solution, dissolve 1 mg of VU0155041 sodium in 100 μL of sterile 0.9% saline.



- Sterilization: Filter the solution through a 0.22 μm sterile filter into a new sterile microcentrifuge tube.
- Storage: It is recommended to prepare the solution fresh on the day of the experiment. If short-term storage is necessary, store at 2-8°C for no longer than 24 hours, protected from light. For longer-term storage, aliquots can be stored at -20°C, but freeze-thaw cycles should be avoided.

Protocol 2: Intracerebroventricular (ICV) Cannula Implantation in Rats

Materials:

- Anesthetic (e.g., isoflurane, ketamine/xylazine)
- Stereotaxic apparatus
- · Surgical drill
- · Guide cannula and dummy cannula
- Dental cement
- Anchor screws
- Surgical tools (scalpel, forceps, etc.)
- Antiseptic solution and sterile swabs
- Analgesics and postoperative care supplies

Procedure:

- Anesthesia: Anesthetize the rat using an appropriate anesthetic agent and ensure a surgical plane of anesthesia is reached.
- Stereotaxic Surgery:



- Mount the anesthetized rat in the stereotaxic apparatus.
- Shave and clean the scalp with an antiseptic solution.
- Make a midline incision to expose the skull.
- Identify and level the bregma and lambda landmarks.
- Using a surgical drill, create a small burr hole over the target lateral ventricle. Typical stereotaxic coordinates for the lateral ventricle in adult rats are: Anteroposterior (AP): -0.8 to -1.0 mm from bregma; Mediolateral (ML): ±1.5 mm from the midline.
- Insert one or more anchor screws into the skull to secure the dental cement.
- Slowly lower the guide cannula to the desired dorsoventral (DV) coordinate (typically -3.5 to -4.0 mm from the skull surface).
- Secure the guide cannula to the skull and anchor screws using dental cement.
- Insert a dummy cannula into the guide cannula to maintain patency.
- Postoperative Care:
 - Suture the scalp incision.
 - Administer analgesics as per approved protocol.
 - Allow the animal to recover in a clean, warm cage for at least one week before the ICV injection.

Protocol 3: Intracerebroventricular (ICV) Injection of VU0155041 Sodium

Materials:

- Prepared VU0155041 sodium solution
- Internal injector cannula



- Micro-syringe (e.g., Hamilton syringe)
- Infusion pump
- PE50 tubing

Procedure:

- Animal Handling: Gently handle and habituate the animal to the experimental setup to minimize stress.
- Injection Preparation:
 - Connect the internal injector cannula to the micro-syringe via PE50 tubing.
 - Fill the syringe and tubing with the **VU0155041 sodium** solution, ensuring there are no air bubbles.
 - \circ Set the infusion pump to the desired infusion rate. A slow infusion rate of 0.5-1.0 μ L/min is recommended for rats to prevent increases in intracranial pressure.[1]
- Injection:
 - Gently restrain the conscious rat.
 - Remove the dummy cannula from the implanted guide cannula.
 - Insert the internal injector cannula into the guide cannula, ensuring it extends slightly beyond the tip of the guide.
 - Infuse the desired volume of **VU0155041 sodium** solution (typically 1-5 μ L for rats).
 - After the infusion is complete, leave the injector cannula in place for an additional 1-2 minutes to allow for diffusion and prevent backflow.
- Post-injection:
 - Slowly withdraw the injector cannula.



- Replace the dummy cannula into the guide cannula.
- Return the animal to its home cage and monitor for any adverse effects.

Mandatory Visualization Signaling Pathway of VU0155041

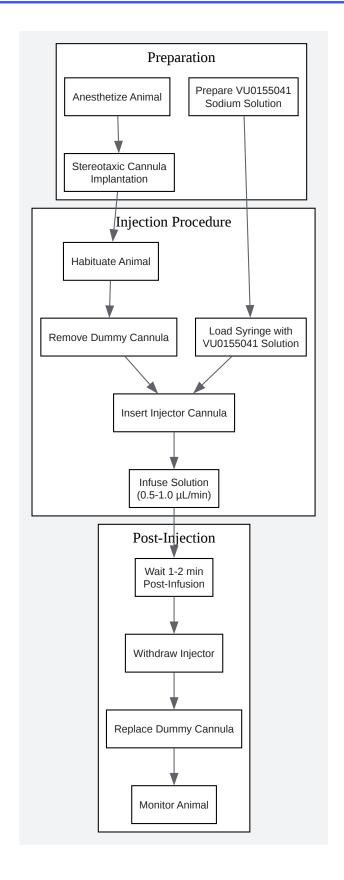


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Caption: Signaling pathway of VU0155041 via mGluR4 activation.

Experimental Workflow for ICV Injection





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Caption: Experimental workflow for ICV injection of VU0155041.



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References

- 1. Extended stability of intravenous 0.9% sodium chloride solution after prolonged heating or cooling - PubMed [pubmed.ncbi.nlm.nih.gov]
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